

Comprehensive Disposal Guide: 2-Oxa-5-azaspiro[3.5]nonane Hemioxalate

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Compound of Interest

Compound Name: 2-Oxa-5-azaspiro[3.5]nonane
hemioxalate

CAS No.: 1046153-04-1; 1523571-96-1

Cat. No.: B2976254

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Executive Summary

2-Oxa-5-azaspiro[3.5]nonane hemioxalate (CAS: 1046153-04-1 / 1523571-96-1) is a specialized spirocyclic building block used in medicinal chemistry.^{[1][2][3][4]} As an organic amine salt containing oxalate, it presents specific risks regarding acute toxicity, irritation, and potential precipitation with calcium-rich waste streams.

Immediate Action Directive:

- DO NOT dispose of down the drain.
- DO NOT mix with strong oxidizers or calcium-containing waste (risk of insoluble precipitate formation).
- DO segregate as Solid Organic Hazardous Waste.
- DO incinerate via a licensed chemical waste contractor.

Chemical Profile & Hazard Identification

Before disposal, you must validate the waste stream based on the chemical's intrinsic properties. This compound is a salt formed between a spirocyclic amine and oxalic acid.

Property	Specification
Chemical Name	2-Oxa-5-azaspiro[3.5]nonane hemioxalate
CAS Number	1046153-04-1 (or 1523571-96-1)
Formula	C ₁₆ H ₂₈ N ₂ O ₆ (2:1 Salt)
Physical State	White Solid / Powder
Acidity	Acidic (due to oxalate component)
GHS Classification	Warning Acute Tox. 4 (Oral) Skin Irrit. 2 Eye Irrit. [4][5][6][7][8] 2A STOT SE 3 (Respiratory)

Scientific Rationale for Hazards:

- Amine Component:** The spirocyclic amine structure is biologically active and stable, necessitating incineration to ensure complete thermal destruction of the pharmacophore.
- Oxalate Component:** The hemioxalate counter-ion introduces systemic toxicity risks (renal) if ingested and irritation potential. Crucially, oxalate anions () react rapidly with calcium ions () to form calcium oxalate, a highly insoluble precipitate that can clog waste lines or interfere with liquid waste consolidation.

Waste Segregation & Characterization

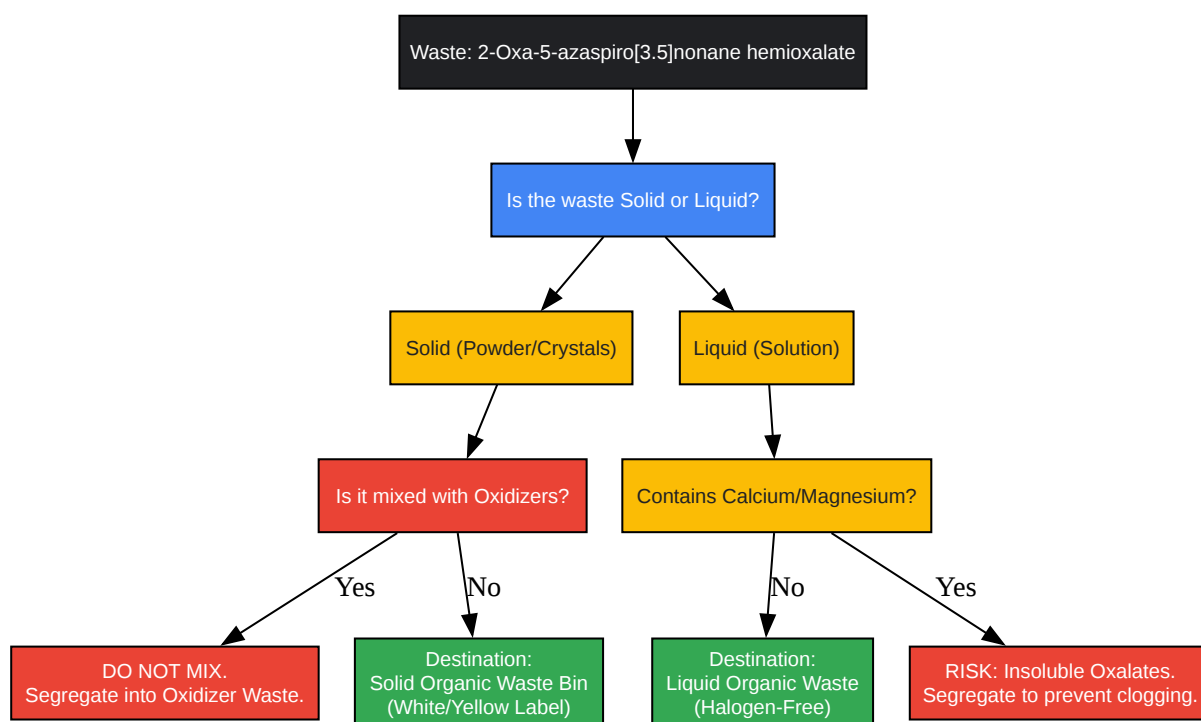
Proper segregation is the single most critical step in laboratory safety. You must classify this material correctly to prevent cross-reactivity in waste drums.

Classification Logic

- RCRA Status (USA): This specific compound is not typically P-listed or U-listed. However, it exhibits characteristics of toxicity and corrosivity (irritant).
- Waste Stream: Solid Organic Waste (Hazardous).
- Compatibility Group: Organic Acids / Amine Salts.

Segregation Decision Tree

The following diagram illustrates the logical flow for categorizing this specific waste to ensure it ends up in the correct destruction stream.



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Figure 1: Decision logic for segregating spirocyclic amine salt waste. Note the critical check for oxidizers and calcium.

Operational Disposal Protocol

This protocol assumes you are disposing of 1–100g of solid material or small volumes of reaction mixtures.

Scenario A: Solid Waste (Pure Compound or Contaminated Solids)

Applicable to: Expired reagent, weighing boats, contaminated gloves, paper towels.

- PPE Requirement: Wear nitrile gloves (double gloving recommended due to skin absorption risk), safety goggles, and a lab coat. Use a fume hood to avoid inhaling dust (STOT SE 3 hazard).
- Container Selection: Use a wide-mouth high-density polyethylene (HDPE) jar or a dedicated solid waste drum.
 - Why HDPE? It is resistant to the acidic nature of the oxalate salt.
- Labeling:
 - Affix a hazardous waste label.[\[9\]](#)
 - Chemical Name: Write out the full name. Do not use abbreviations like "Spiro-amine".
 - Hazards: Check "Toxic" and "Irritant".[\[10\]](#)
- Transfer:
 - Transfer solid waste directly into the container.
 - Do not sweep dust into general trash.
- Closure: Screw the lid tight. Wipe the exterior with a damp paper towel (dispose of the towel in the same bin).

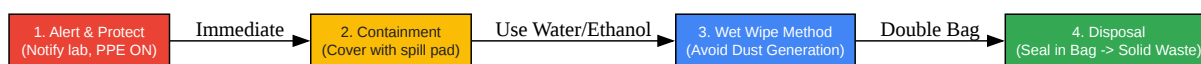
Scenario B: Liquid Waste (Reaction Mixtures)

Applicable to: Mother liquors or dissolved reagent.

- Solvent Compatibility Check: Ensure the solvent is compatible with your facility's "Organic Solvent" stream (usually non-halogenated).
- pH Check: The hemioxalate salt is acidic. If the waste solution is highly acidic ($\text{pH} < 2$), neutralize it slightly (to $\text{pH} 4\text{--}7$) with Sodium Bicarbonate () before adding to a general organic waste drum to prevent corrosion of metal drums.
 - Caution: Neutralization will generate gas. Perform slowly in a hood.
- Precipitation Check: Ensure the waste drum does not contain Calcium Chloride () or other calcium salts.
 - Mechanism:[4][9]
 . This precipitate is like cement and can ruin waste pumps.
- Disposal: Pour into the "Non-Halogenated Organic" waste carboy.

Spill Response Procedures

In the event of a spill, immediate containment is required to prevent respiratory exposure to the powder.



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Figure 2: Emergency response workflow for solid powder spills.

Detailed Spill Steps:

- Evacuate & Ventilate: If a large amount of dust is airborne, leave the area for 15 minutes to allow the HVAC system to clear the air.

- Wet Method: Do not dry sweep. Cover the spill with a paper towel dampened with water or ethanol. This prevents dust generation.[8][10][11]
- Scoop & Bag: Scoop the wet material and towels into a heavy-duty plastic bag.
- Decontaminate: Wipe the surface with a mild detergent (soap and water) to remove amine residues.
- Final Disposal: Place the sealed bag into the Solid Hazardous Waste container.

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